

# SHO1122147: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: SHO1122147

Cat. No.: B15574463

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, solubility, and biological activity of **SHO1122147**, a novel mitochondrial uncoupler with therapeutic potential in metabolic diseases.

## Core Chemical Properties

**SHO1122147** is a derivative of the mitochondrial uncoupler BAM15. Its fundamental chemical characteristics are summarized below.

| Property           | Value                                                                            | Source             |
|--------------------|----------------------------------------------------------------------------------|--------------------|
| Chemical Formula   | C17H11ClN4O2                                                                     | MedKoo Biosciences |
| Molecular Weight   | 338.75 g/mol                                                                     | MedKoo Biosciences |
| Exact Mass         | 338.0571                                                                         | MedKoo Biosciences |
| IUPAC Name         | 6-((3'-chloro-[1,1'-biphenyl]-4-yl)amino)-[1][2][3]oxadiazolo[3,4-b]pyridin-7-ol | MedKoo Biosciences |
| SMILES             | <chem>ClC1=CC(C(C=C2)=CC=C2N=C3=C(O)C4=NON=C4N=C3)=CC=C1</chem>                  | MedKoo Biosciences |
| InChI Key          | CLXOMSZKPKAEFB-UHFFFAOYSA-N                                                      | MedKoo Biosciences |
| Elemental Analysis | C, 60.28; H, 3.27; Cl, 10.46; N, 16.54; O, 9.45                                  | MedKoo Biosciences |

## Solubility Profile

Precise quantitative solubility data for **SHO1122147** is not readily available in public literature. However, based on the data for its parent compound, BAM15, the following estimations can be made. It is highly recommended to perform independent solubility tests for precise concentrations.

| Solvent                 | Estimated Solubility | Source (for BAM15)                        |
|-------------------------|----------------------|-------------------------------------------|
| DMSO                    | ~20 mg/mL            | Cayman Chemical[4], MedKoo Biosciences[5] |
| Ethanol                 | ~1 mg/mL             | Cayman Chemical[3][4]                     |
| DMF                     | ~20 mg/mL            | Cayman Chemical[4]                        |
| DMSO:PBS (pH 7.2) (1:5) | ~0.16 mg/mL          | Cayman Chemical[3][4]                     |

Note: For in vivo studies, **SHO1122147** has been administered to mice, suggesting that appropriate formulations for oral or parenteral administration can be achieved. Typically, for in vivo mouse studies, compounds like BAM15 are formulated in vehicles such as a combination of DMSO and PEG400.[6]

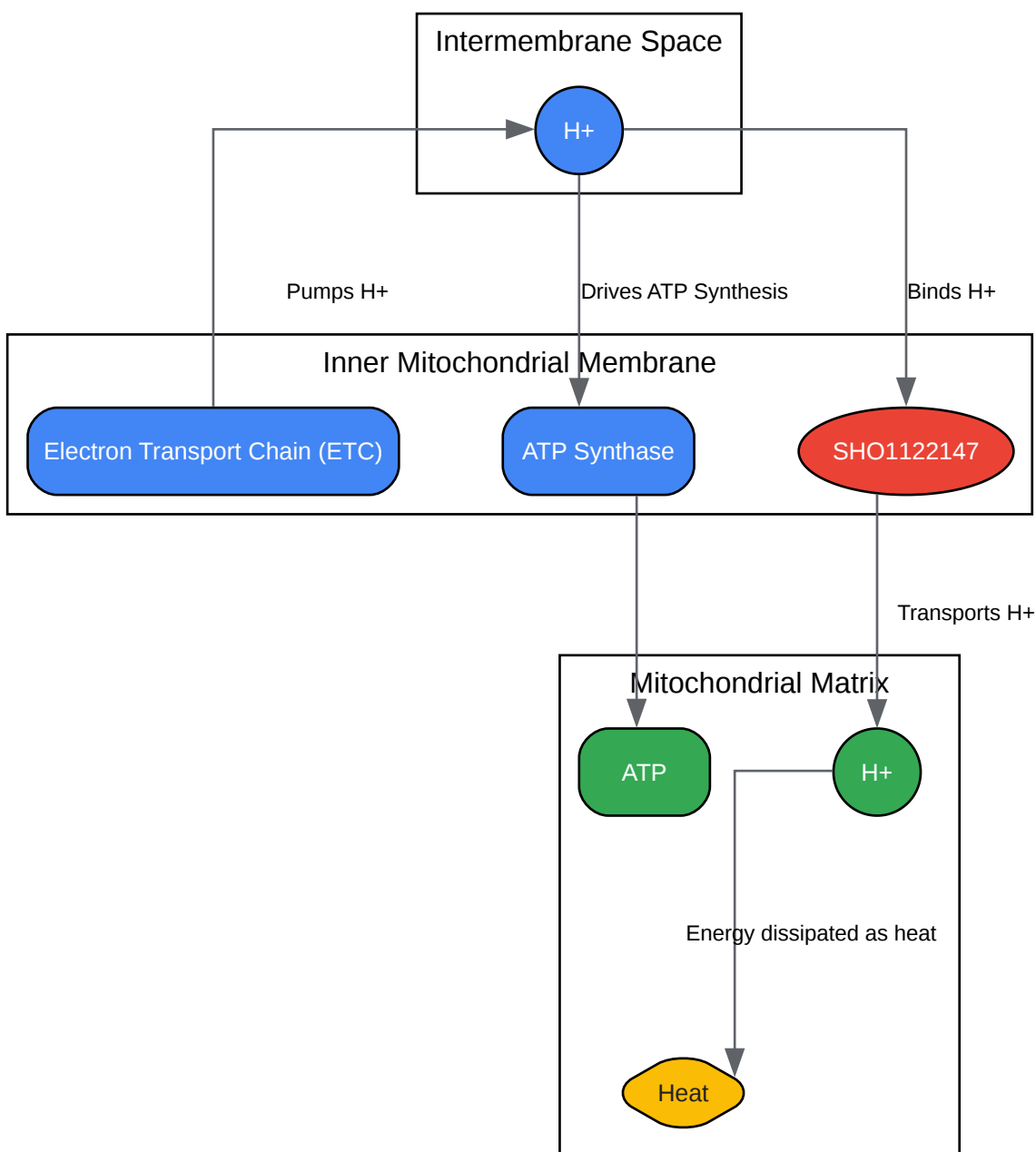
## Biological Activity and In Vivo Data

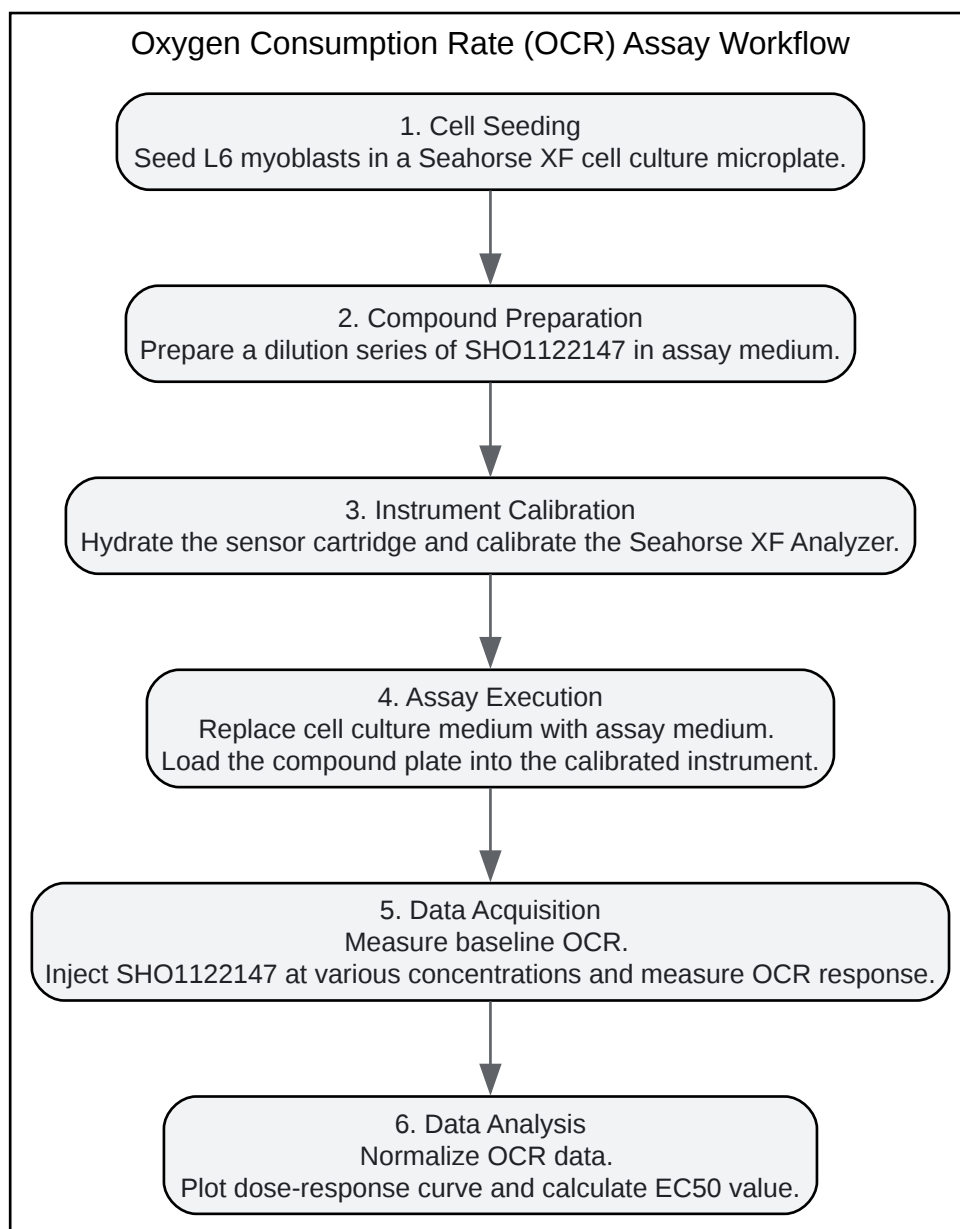
**SHO1122147** functions as a mitochondrial uncoupler, demonstrating efficacy in cellular and animal models of metabolic disease.

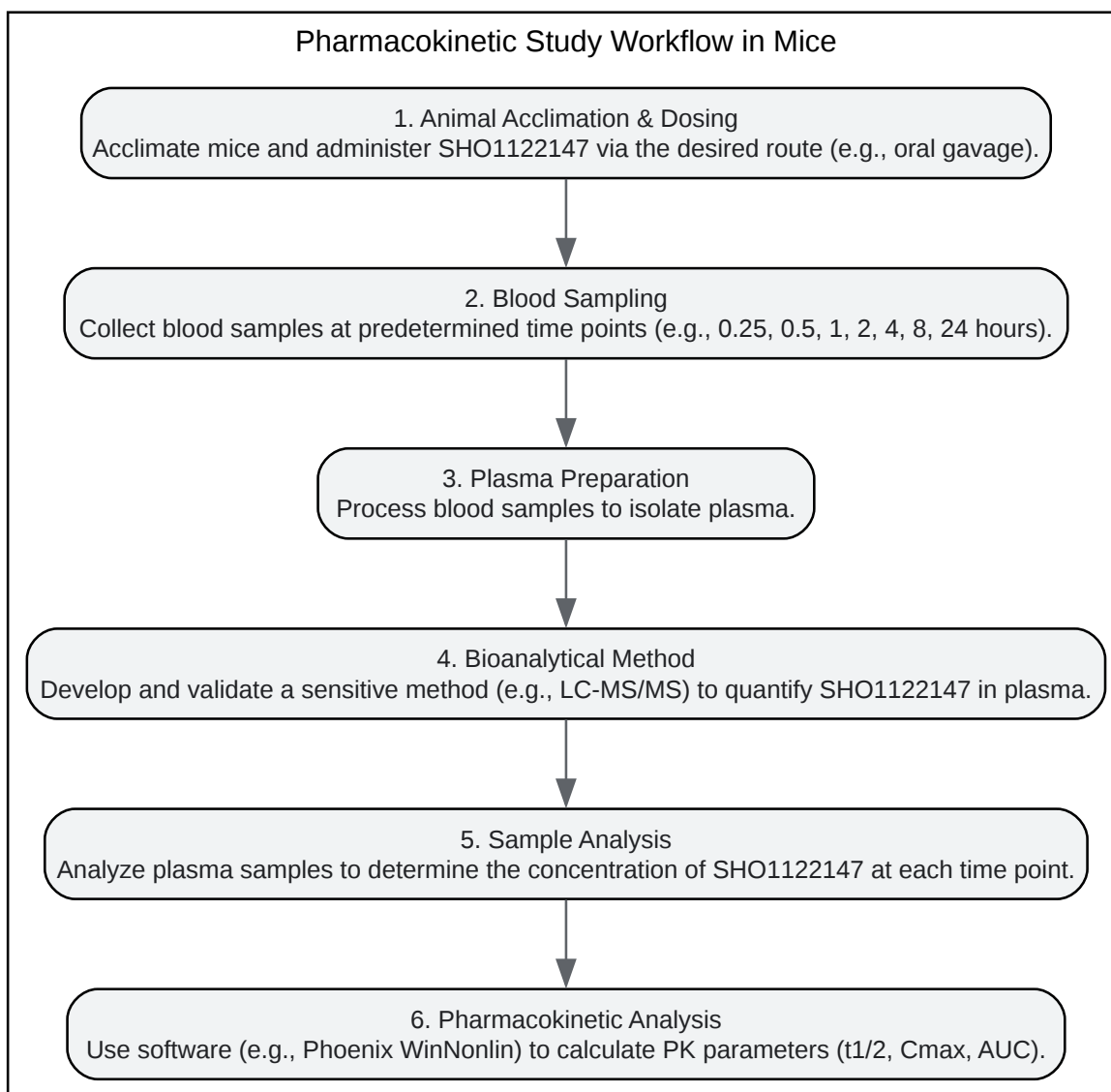
| Parameter                           | Value                                                                                            | Species/Cell Line                      | Source                         |
|-------------------------------------|--------------------------------------------------------------------------------------------------|----------------------------------------|--------------------------------|
| EC50 (Oxygen Consumption Rate)      | 3.6 $\mu$ M                                                                                      | L6 myoblasts                           | Journal of Medicinal Chemistry |
| Pharmacokinetic Half-life (t1/2)    | 2 hours                                                                                          | Mice                                   | Journal of Medicinal Chemistry |
| Maximum Plasma Concentration (Cmax) | 35 $\mu$ M                                                                                       | Mice                                   | Journal of Medicinal Chemistry |
| In Vivo Efficacy                    | Decreased body weight and liver triglyceride levels at 200 mg kg <sup>-1</sup> day <sup>-1</sup> | Gubra-Amylin (GAN) mouse model of MASH | Journal of Medicinal Chemistry |
| Adverse Effects                     | No observed adverse effects at 1,000 mg kg <sup>-1</sup>                                         | Mice                                   | Journal of Medicinal Chemistry |

## Mechanism of Action: Mitochondrial Uncoupling

**SHO1122147** acts as a protonophore, a molecule that facilitates the transport of protons across the inner mitochondrial membrane, bypassing ATP synthase. This uncouples the electron transport chain from oxidative phosphorylation. The energy from the proton motive force is dissipated as heat instead of being used for ATP synthesis.







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## References

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